

The Discovery and Synthesis of Naproxen: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NAPROXOL

Cat. No.: B8086171

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Introduction

Naproxen, a prominent member of the non-steroidal anti-inflammatory drug (NSAID) class, has been a mainstay in pain and inflammation management for decades. This technical guide provides an in-depth exploration of the history of its discovery and the evolution of its chemical synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the pivotal moments in naproxen's development, outlines key experimental protocols for its synthesis, presents quantitative data for comparative analysis, and illustrates crucial pathways and workflows through detailed diagrams.

A Legacy of Innovation: The History of Naproxen's Discovery

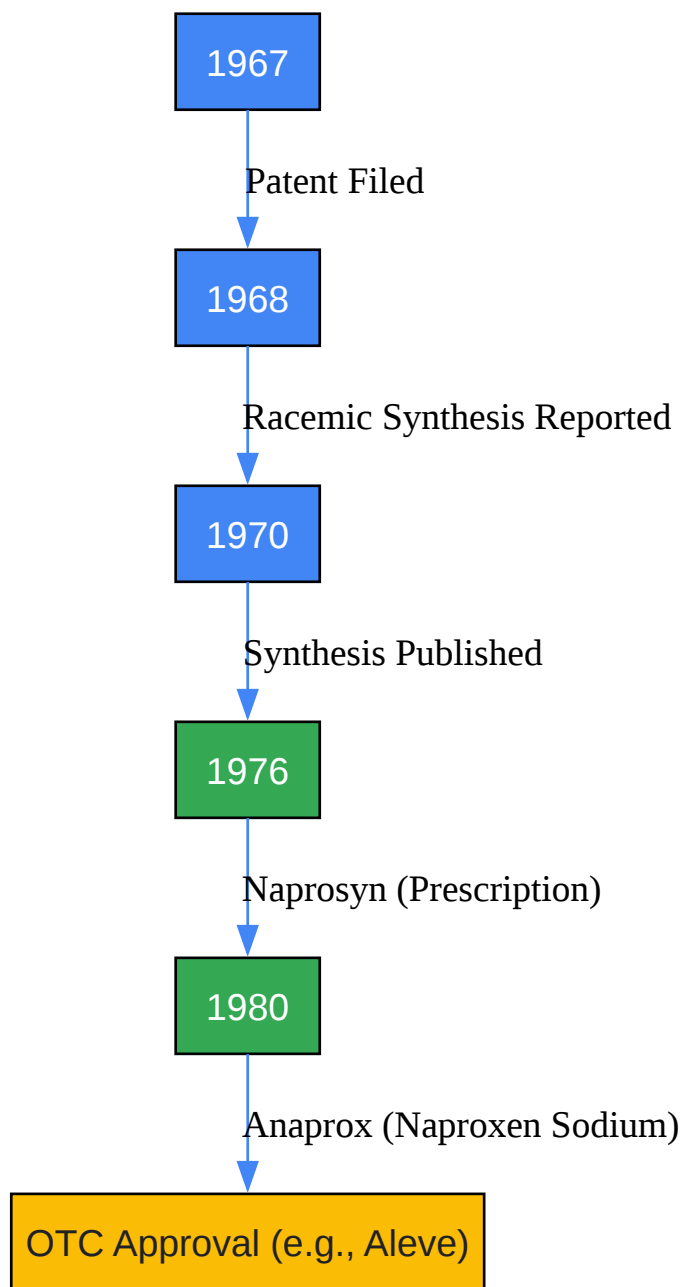
Naproxen was first synthesized and patented by Syntex Corporation, a pharmaceutical company with a rich history in steroid chemistry. The development of naproxen was a significant step in the search for potent and well-tolerated NSAIDs.

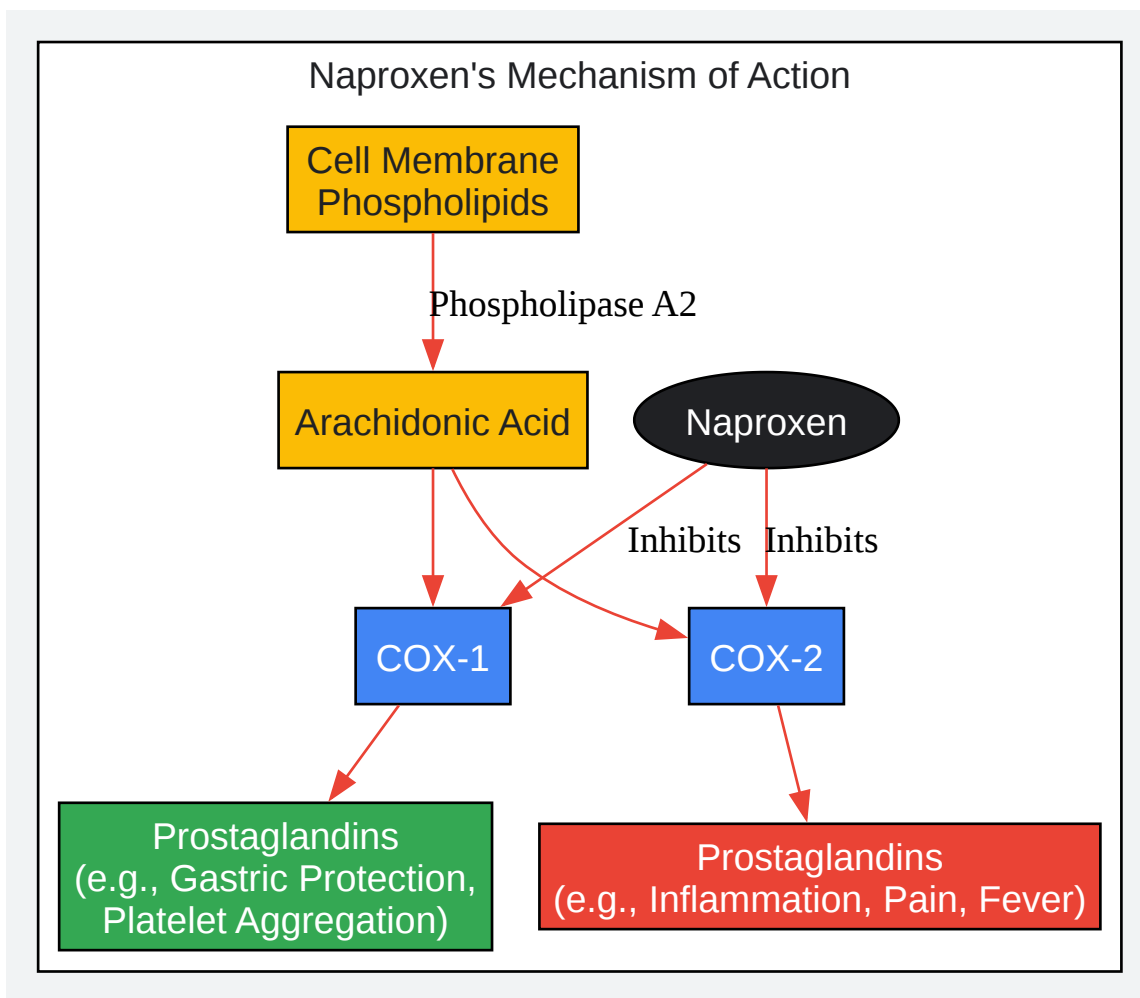
Key Milestones:

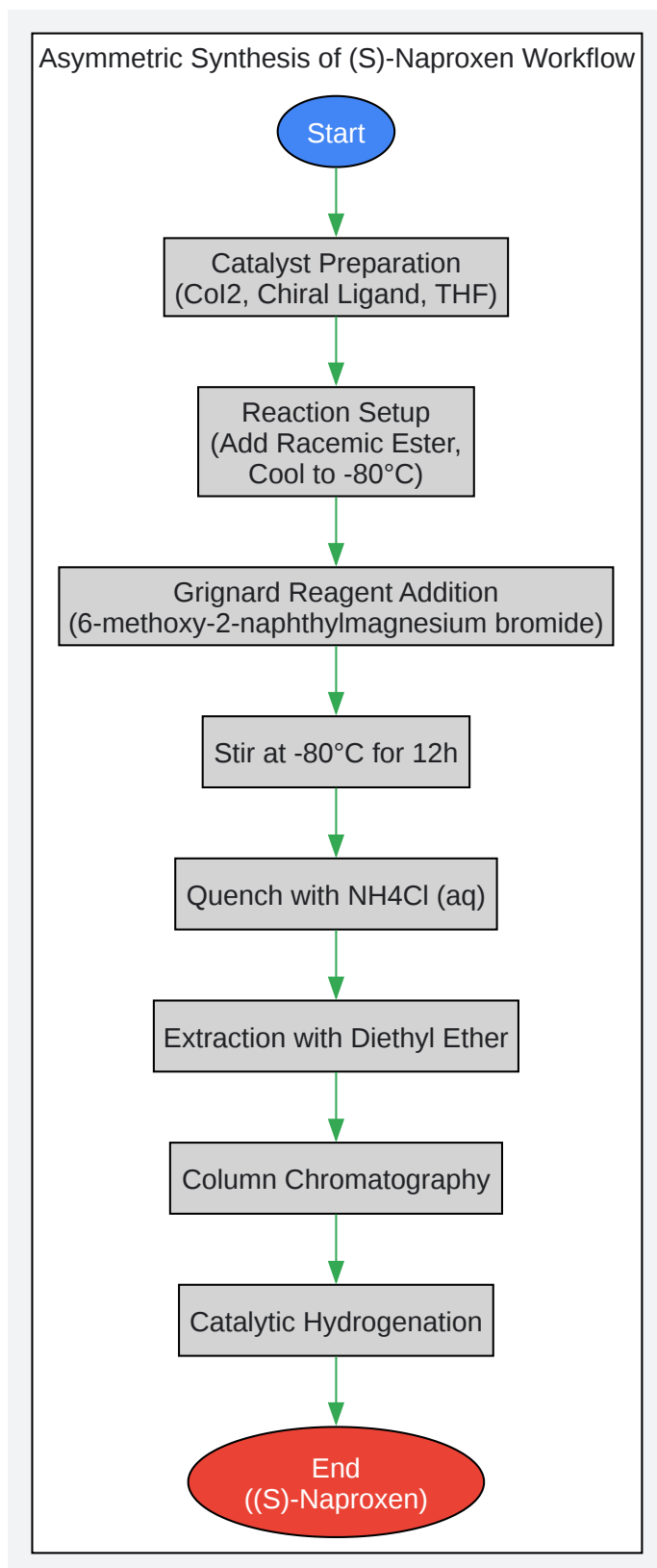
- 1967: The initial patent for naproxen is filed by Syntex.[1]
- 1968: The preparation of racemic naproxen is first reported in a patent awarded to Syntex.[2]

- 1970: The synthesis of naproxen is further detailed in a scientific publication by Harrison and colleagues from the Syntex Institute of Organic Chemistry and Biological Sciences.[3]
- 1976: Naproxen is first marketed by Syntex as a prescription drug under the brand name Naprosyn.[1]
- 1980: The sodium salt, naproxen sodium, is introduced under the brand name Anaprox.[1]
- 1994: The U.S. Food and Drug Administration (FDA) approves naproxen for over-the-counter (OTC) use, making it widely accessible to the public.[1]

Discovery and Commercialization Timeline of Naproxen







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References

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